

A Comparative Analysis of the Stuttering Severity Instrument-Fourth Edition (SSI-4) Components

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The Stuttering Severity Instrument-Fourth Edition (**SSI-4**) is a widely utilized, norm-referenced assessment for quantifying the severity of stuttering in both children and adults.[1][2][3] This guide provides a detailed comparison of the core components of the **SSI-4**, drawing on available research to inform researchers, scientists, and drug development professionals about the instrument's structure and psychometric properties. While direct factor analysis studies of the **SSI-4** are not prevalent in the reviewed literature, this analysis synthesizes data on the instrument's key components and their reliability.

The **SSI-4** assesses stuttering severity across four primary behavioral areas: frequency, duration, physical concomitants, and the naturalness of speech.[1][2][4] The total score, which indicates the overall severity of stuttering, is derived from the sum of scores for frequency, duration, and physical concomitants.[2]

Component Analysis and Data Presentation

The **SSI-4** is designed to measure distinct aspects of stuttering behavior. The following table summarizes the contribution of each core component to the overall assessment of stuttering severity.



Component	Description	Scoring
Frequency	The percentage of syllables stuttered in a speech sample. [3][4] This is calculated by dividing the number of stuttered syllables by the total number of syllables and multiplying by 100.[2]	Expressed as a percentage and then converted to a scale score.[5]
Duration	The average length of the three longest stuttering events, measured to the nearest tenth of a second.[4][5]	Timed and converted to a scale score.[5]
Physical Concomitants	The presence and severity of distracting secondary behaviors that accompany stuttering. These can include facial grimaces, head movements, and movements of the extremities.[4]	Rated on a scale based on the degree of distractibility.[5]
Naturalness of Speech	The degree to which the individual's speech sounds "typical" compared to speakers of the same age and gender. [3] This is a more recent addition to the SSI series.[5]	Rated on a scale, but not included in the total severity score.[2]

Experimental Protocols

The reliability and validity of the **SSI-4** and its components have been evaluated in several studies. The primary methodologies employed in these studies are detailed below.

Reliability Studies:

• Objective: To assess the consistency of the **SSI-4** scores over time (intrajudge reliability) and across different raters (interjudge reliability).[6][7]



• Methodology: Typically, a group of trained judges or graduate students in speech-language pathology are recruited to score video recordings of individuals who stutter.[6][7][8] To assess intrajudge reliability, the same raters score the same videos at two different time points, often with a few weeks' interval.[6][7][8] For interjudge reliability, the scores from different raters for the same videos are compared.[6][7] Statistical measures such as intraclass correlation coefficients are commonly used to analyze the data.[6][7]

Validity Studies:

- Objective: To determine if the SSI-4 and its subscales measure what they are intended to measure.
- Methodology: The validity of a translated version of the SSI-4 was assessed using Pearson correlation coefficients to compare its results with established measures.[6][7]

Quantitative Data Summary

The following table presents a summary of findings on the reliability of the **SSI-4** components from a study on an Arabic translation of the instrument.

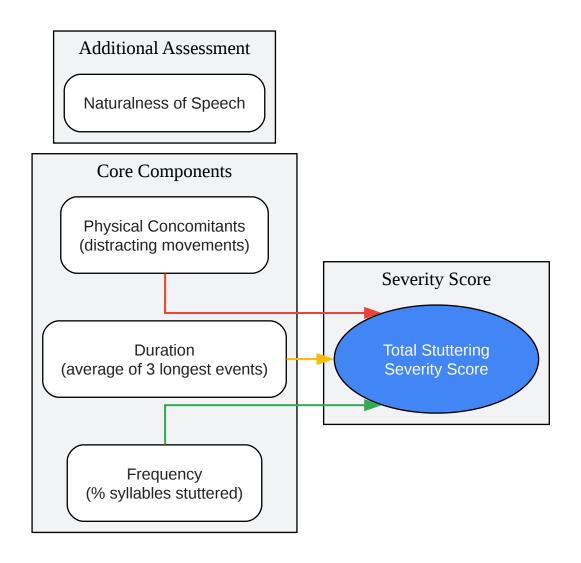
Reliability Type	Component	Finding for School-Aged Children & Adults
Interjudge Reliability	All items of the scale	Less than 80% agreement.[6]
Intrajudge Reliability	All items of the scale	Higher than 80% agreement.

These findings suggest that while individual raters are consistent in their scoring over time, there can be variability between different raters.[6][7] Another study examining the standard English version of the **SSI-4** also found that the instrument produced better intra-rater and inter-rater agreement compared to a global severity rating scale, though neither reached an acceptable level of inter-rater agreement of 80%.[9]

Visualization of SSI-4 Components



The following diagram illustrates the relationship between the core components of the **SSI-4** and the calculation of the total stuttering severity score.



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Caption: Relationship of **SSI-4** components to the total severity score.

In conclusion, the **SSI-4** is a multidimensional tool that assesses stuttering severity through its core components of Frequency, Duration, and Physical Concomitants. While research on the factor structure of the instrument is limited, studies on its reliability indicate good intrajudge consistency, though interjudge agreement can be more variable. The inclusion of a Naturalness rating provides a more holistic view of an individual's speech, although it does not contribute to the total severity score. For researchers and clinicians, it is important to consider these



psychometric properties when using the **SSI-4** for assessment and to ensure rigorous training for raters to improve interjudge reliability.

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